

# Li<sub>2</sub>SO<sub>3</sub> synthesis from lithium hydroxide

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## Compound Focus: Dilithium sulphite

CAS No.: 13453-87-7

Cat. No.: S1505976

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## Chemical Reaction for Li<sub>2</sub>SO<sub>3</sub> Synthesis

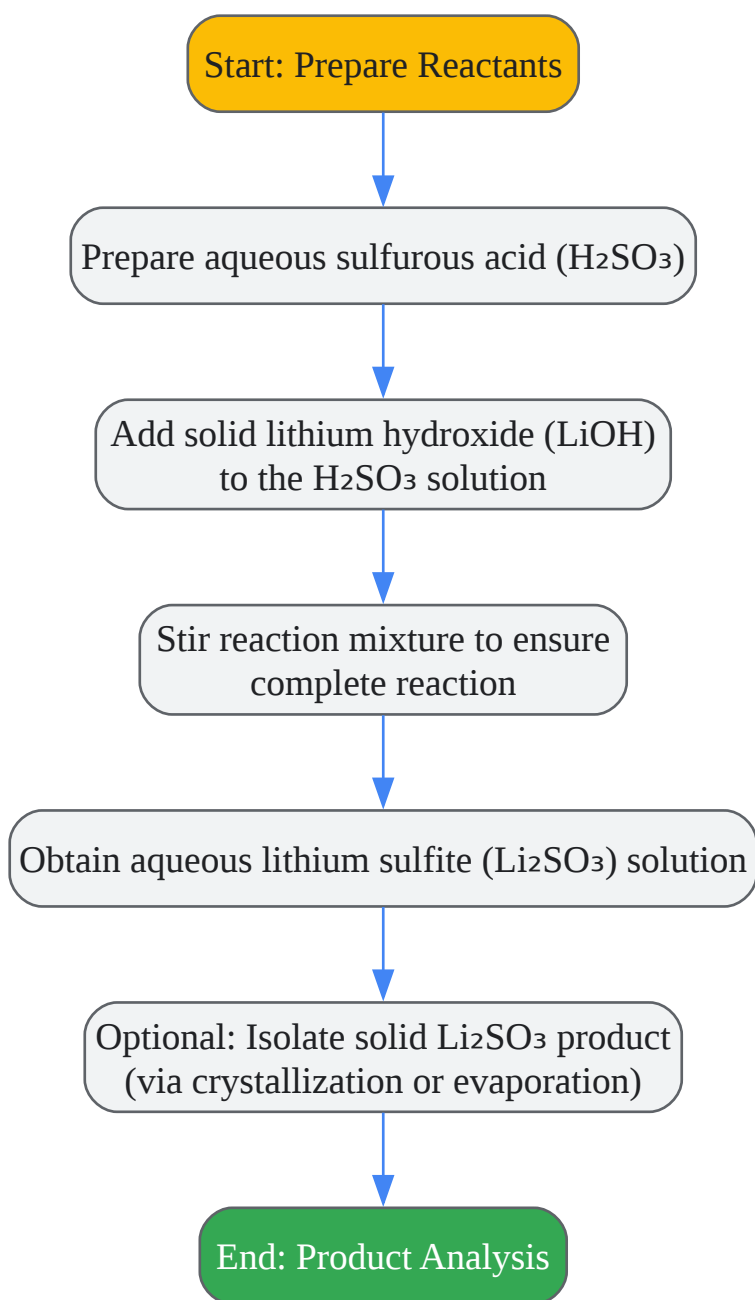
The synthesis occurs through an **acid-base reaction** between sulfurous acid (H<sub>2</sub>SO<sub>3</sub>) and lithium hydroxide (LiOH), producing lithium sulfite and water [1].

The **balanced chemical equation** is:  $\text{H}_2\text{SO}_3 (\text{aq}) + 2\text{LiOH} (\text{s}) \rightarrow \text{Li}_2\text{SO}_3 (\text{aq}) + 2\text{H}_2\text{O} (\text{l})$  [1]

Sulfurous acid is a weak, aqueous solution of sulfur dioxide [1]. The reaction proceeds via a **double displacement** mechanism, where the H<sup>+</sup> from the acid reacts with the OH<sup>-</sup> from the base to form water, leaving Li<sup>+</sup> and SO<sub>3</sub><sup>2-</sup> ions to form the lithium sulfite product.

## Conceptual Experimental Workflow

The diagram below outlines the general synthesis workflow. Please note that specific parameters like concentrations, temperatures, and purification steps are not detailed in the available sources and would require further optimization.



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## Summary of Available Information

The table below summarizes the key information gathered from the search results:

Aspect	Available Information	Key Gaps / Missing Details
<b>Core Reaction</b>	Balanced equation: $\text{H}_2\text{SO}_3 + 2\text{LiOH} \rightarrow \text{Li}_2\text{SO}_3 + 2\text{H}_2\text{O}$ [1]	Detailed procedure, reactant concentrations, stoichiometry
<b>Reactants</b>	Lithium hydroxide (solid), sulfurous acid (aqueous solution) [1]	Purity of reagents, specific preparation of $\text{H}_2\text{SO}_3$ solution
<b>Reaction Conditions</b>	Information not available in search results	Temperature, pressure, reaction time, atmosphere (e.g., inert gas)
<b>Product Handling</b>	Information not available in search results	Purification methods, crystallization conditions, drying process
<b>Characterization</b>	Information not available in search results	Analytical methods (e.g., XRD, titration) to confirm identity and purity

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## References

1. How do we show the reaction of sulfurous acid with lithium ... [vedantu.com]

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